

(R)-Bromoenol lactone-d7 material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-Bromoenol lactone-d7

Cat. No.: B15576620

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Technical Guide: (R)-Bromoenol lactone-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available material safety data, physicochemical properties, and biological activity of **(R)-Bromoenol lactone-d7**. The information is intended to support researchers in its safe handling, storage, and application, particularly in quantitative analytical methods and studies of lipid signaling pathways.

Material Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) specifically for **(R)-Bromoenol lactone-d7** is not readily available. The safety information presented here is primarily derived from the data sheets for the non-deuterated (R)-Bromoenol lactone and general bromoenol lactone. It is imperative to handle this compound with caution, assuming it possesses similar hazards to its non-deuterated counterpart. This compound is classified as a Dangerous Good for transport and is intended for research use only, not for human or veterinary use.

Hazard Identification

Based on the non-deuterated form, the compound is associated with the following hazards:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Precautionary Measures

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, protective clothing, eye protection, and face protection.

Storage:

- Store in a well-ventilated place. Keep container tightly sealed.
- Recommended storage temperature is -20°C.
- The compound is stable for at least two years when stored as recommended.

First Aid:

- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Physicochemical and Biological Properties

The following tables summarize the key quantitative data for **(R)-Bromoenol lactone-d7** and its non-deuterated form.

Table 1: Physicochemical Properties

Property	(R)-Bromoenol lactone-d7	(R)-Bromoenol lactone (non-deuterated)
Formal Name	6E-(bromoethylene)tetrahydro-3R-(1-naphthalenyl)-2,3,4,5,6,7,8-d7)-2H-pyran-2-one	6E-(bromoethylene)tetrahydro-3R-(1-naphthalenyl)-2H-pyran-2-one
Synonyms	(R)-BEL-d7	(R)-BEL
Molecular Formula	C ₁₆ H ₆ D ₇ BrO ₂	C ₁₆ H ₁₃ BrO ₂
Molecular Weight	324.2 g/mol	317.2 g/mol
Purity	≥99% deuterated forms (d ₁ -d ₇)	-
Formulation	A solution in methyl acetate	A solution in methyl acetate
Storage Temperature	-20°C	-20°C
Stability	≥ 2 years	≥ 1 year

Table 2: Solubility Data

Solvent	(R)-Bromoenol lactone (non-deuterated) Solubility
DMF	50 mg/mL
DMSO	25 mg/mL
Ethanol	5 mg/mL
PBS (pH 7.2)	0.05 mg/mL

Solubility data for the deuterated form is not explicitly provided but is expected to be similar to the non-deuterated form.

Table 3: Biological Activity and Inhibition Data

Target Enzyme	Inhibitor	Inhibition Constant / IC ₅₀	Reference
Calcium-independent phospholipase A ₂ (iPLA ₂)	Bromoenol lactone	K _i = 180 nM	Hazen, S.L., et al. (1991). The Journal of Biological Chemistry, 266(11), 7227-7232.
Macrophage iPLA ₂	Bromoenol lactone	IC ₅₀ = 60 nM	Ackermann, E.J., et al. (1995). The Journal of Biological Chemistry, 270(1), 445-450.
Chymotrypsin	Bromoenol lactone	K _i = 636 nM	Hazen, S.L., et al. (1991). The Journal of Biological Chemistry, 266(11), 7227-7232.
Human recombinant iPLA ₂ γ	(R)-Bromoenol lactone	IC ₅₀ ≈ 0.6 μM	Jenkins, C.M., et al. (2002). The Journal of Biological Chemistry, 277(36), 32807-32814.
iPLA ₂ β	(R)-Bromoenol lactone	No significant inhibition except at high doses (20-30 μM)	Jenkins, C.M., et al. (2002). The Journal of Biological Chemistry, 277(36), 32807-32814.

Experimental Protocols and Applications

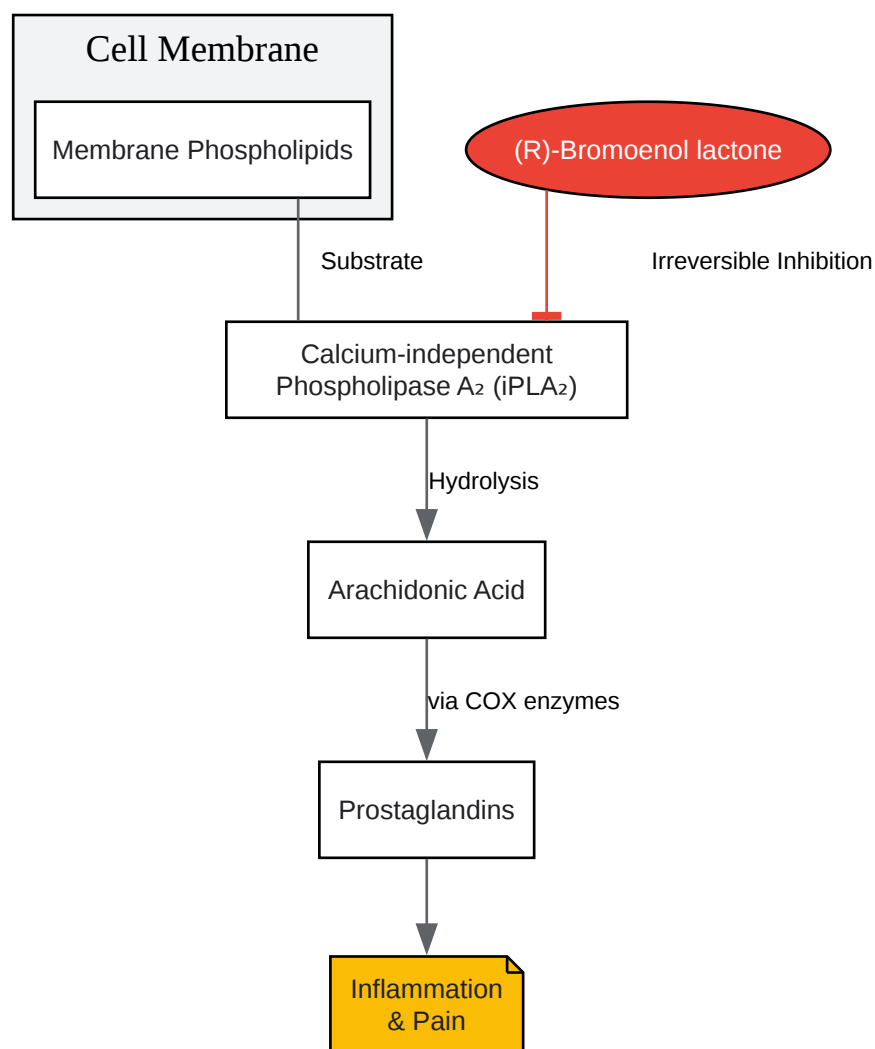
(R)-Bromoenol lactone-d7 is primarily intended for use as an internal standard for the quantification of (R)-Bromoenol lactone and its parent compound, Bromoenol lactone, by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

General Protocol for Use as an Internal Standard

- Preparation of Standard Solutions: Prepare a stock solution of **(R)-Bromoenol lactone-d7** of a known concentration. From this, create a series of working standard solutions.
- Sample Preparation: To each unknown sample, and to each calibration standard, add a precise and consistent volume of the **(R)-Bromoenol lactone-d7** internal standard solution.
- Extraction: Perform the necessary extraction procedure to isolate the analyte of interest and the internal standard from the sample matrix.
- Analysis by GC-MS or LC-MS: Inject the prepared samples and standards into the GC-MS or LC-MS system.
- Quantification: Monitor the characteristic mass-to-charge ratios for both the analyte and the deuterated internal standard. The ratio of the peak area of the analyte to the peak area of the internal standard is then used to construct a calibration curve and to quantify the analyte in the unknown samples.

Signaling Pathway and Workflow Diagrams

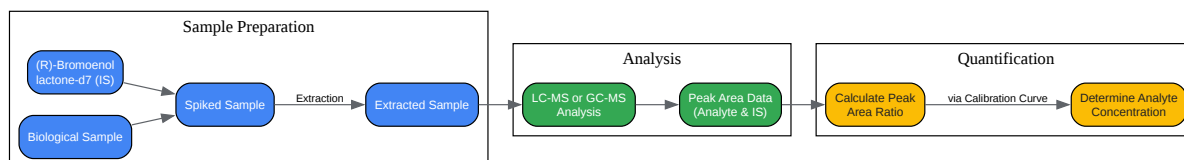
Inhibition of iPLA₂ Signaling Pathway



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Caption: Inhibition of the iPLA₂ pathway by (R)-Bromoenol lactone.

Workflow for Use as an Internal Standard



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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